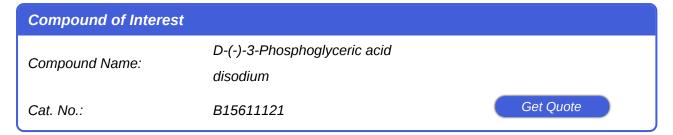


Application Notes and Protocols for Measuring Phosphoglycerate Mutase Activity

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For Researchers, Scientists, and Drug Development Professionals

Introduction

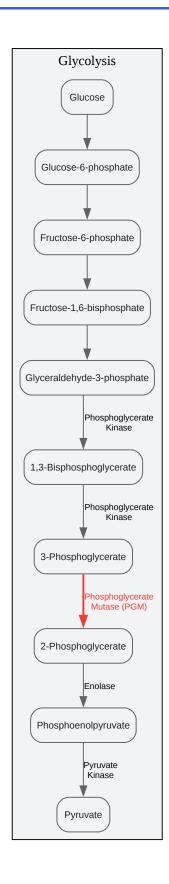
Phosphoglycerate mutase (PGM) is a crucial enzyme in the glycolytic pathway, where it catalyzes the reversible isomerization of 3-phosphoglycerate (3-PG) to 2-phosphoglycerate (2-PG).[1][2][3] This enzymatic step is vital for the metabolic reprogramming observed in various diseases, including cancer, making PGM an attractive therapeutic target.[1][3] Accurate and reliable measurement of PGM activity is therefore essential for basic research, drug screening, and clinical studies.

These application notes provide detailed protocols for measuring PGM activity using two common methods: a classic coupled enzyme spectrophotometric assay and a more modern colorimetric/fluorometric assay. The protocols are designed to be accessible to researchers with a basic understanding of enzyme kinetics and laboratory procedures.

Signaling Pathway: Glycolysis

Phosphoglycerate mutase functions in the eighth step of glycolysis. The following diagram illustrates the central role of PGM in this metabolic pathway.





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Caption: Role of Phosphoglycerate Mutase in the Glycolytic Pathway.



Experimental Protocols

Two primary methods for measuring PGM activity are detailed below. The choice of method will depend on the available equipment, sample type, and desired throughput.

Coupled Enzyme Spectrophotometric Assay

This classic method relies on a series of coupled enzymatic reactions that link the production of 2-phosphoglycerate to the oxidation of NADH, which is monitored as a decrease in absorbance at 340 nm.[4][5][6]

The assay follows this reaction sequence:

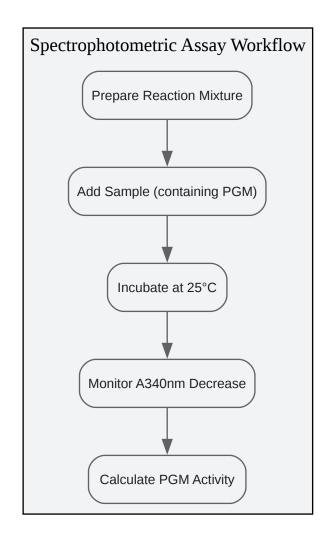
- Phosphoglycerate Mutase (PGM): 3-Phosphoglycerate

 ≥ 2-Phosphoglycerate
- Enolase: 2-Phosphoglycerate

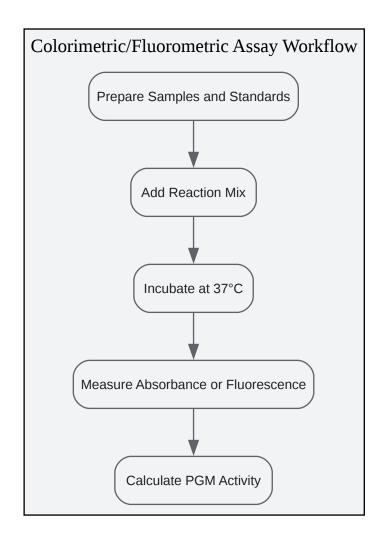
 Phosphoenolpyruvate (PEP) + H₂O
- Pyruvate Kinase (PK): PEP + ADP → Pyruvate + ATP
- Lactate Dehydrogenase (LDH): Pyruvate + NADH + H⁺ → Lactate + NAD⁺

The rate of NADH oxidation is directly proportional to the PGM activity in the sample.









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